

Application Notes and Protocols: Preparation of GlyH-101 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GlyH-101

Cat. No.: B15614586

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Abstract

GlyH-101 is a potent and reversible inhibitor of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) chloride channel.^{[1][2]} Accurate and consistent preparation of **GlyH-101** stock solutions is critical for reliable experimental outcomes in basic research and drug development. This document provides a detailed protocol for the preparation, storage, and handling of **GlyH-101** stock solutions to ensure their stability and efficacy for in vitro and in vivo applications.

Physicochemical Properties of GlyH-101

A summary of the key physicochemical properties of **GlyH-101** is presented in Table 1. This information is essential for accurate calculations and handling of the compound.

Table 1: Physicochemical Data for **GlyH-101**

Property	Value	References
Molecular Weight	493.15 g/mol	[2]
Formula	C ₁₉ H ₁₅ Br ₂ N ₃ O ₃	[2]
Purity	≥97%	[2]
Appearance	Light yellow to yellow solid	[3]
Solubility in DMSO	Soluble up to 100 mM (approximately 49.32 mg/mL). Commercially available data indicates solubility of at least 58 mg/mL to 200 mg/mL.	[2][3][4][5]
Solubility in DMF	Approximately 30 mg/mL	[6]
Aqueous Solubility	Sparingly soluble. Approximately 1 mM in water and approximately 0.5 mg/mL in a 1:1 solution of DMF:PBS (pH 7.2).	[1][6][7]
CAS Number	328541-79-3	

Experimental Protocol: Preparation of a 50 mM GlyH-101 Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **GlyH-101** in dimethyl sulfoxide (DMSO). This concentration is suitable for most in vitro applications and allows for convenient dilution to working concentrations.

Materials:

- **GlyH-101** powder (ensure purity of ≥97%)
- Anhydrous or molecular sieve-dried dimethyl sulfoxide (DMSO)
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil

- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Pipettes and sterile, disposable pipette tips
- Vortex mixer
- Personal protective equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure:

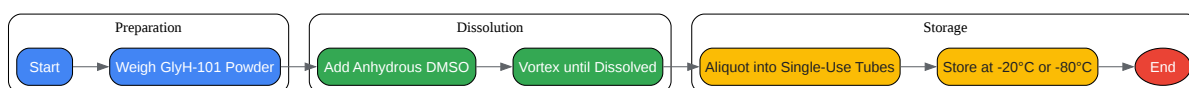
- Preparation: Work in a clean, dry environment, such as a chemical fume hood, to minimize exposure and contamination. Ensure all glassware and equipment are clean and dry.
- Weighing **GlyH-101**:
 - Tare the analytical balance with a clean, empty weighing boat or microcentrifuge tube.
 - Carefully weigh the desired amount of **GlyH-101** powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 24.66 mg of **GlyH-101** (Calculation: $0.05 \text{ mol/L} \times 1 \text{ L} \times 493.15 \text{ g/mol} = 24.66 \text{ mg/mL}$).
- Dissolution:
 - Transfer the weighed **GlyH-101** powder to the sterile amber glass vial.
 - Add the calculated volume of anhydrous DMSO to the vial. For the example above, add 1 mL of DMSO. To ensure accurate volume, use a calibrated pipette.
 - Tightly cap the vial.
- Mixing:
 - Vortex the solution at room temperature until the **GlyH-101** is completely dissolved. Visually inspect the solution against a light source to ensure there are no visible particles.

Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary, but avoid excessive heat.

- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for long-term storage.[2][4] Stock solutions in DMSO are reported to be stable for up to 3 months at -20°C.[2][5] Some sources suggest stability for up to 1-2 years at -80°C.[3][4]

Workflow for GlyH-101 Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of a **GlyH-101** stock solution.



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Caption: Workflow for preparing **GlyH-101** stock solution.

Quality Control

To ensure the reliability of experimental results, it is recommended to perform quality control checks on newly prepared stock solutions. This may include:

- Visual Inspection: Check for any precipitation or color change in the stock solution before each use.

- Functional Assay: If possible, test the activity of a new batch of stock solution in a well-established functional assay to confirm its inhibitory potency.

Safety Precautions

- **GlyH-101** is intended for laboratory research use only.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound and its solutions.
- Handle **GlyH-101** powder in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

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References

1. Discovery of glycine hydrazide pore-occluding CFTR inhibitors: mechanism, structure-activity analysis, and in vivo efficacy - PubMed [pubmed.ncbi.nlm.nih.gov]
 2. CFTR Inhibitor II, GlyH-101 [sigmaaldrich.com]
 3. medchemexpress.com [medchemexpress.com]
 4. selleckchem.com [selleckchem.com]
 5. CFTR Inhibitor II, GlyH-101 [sigmaaldrich.com]
 6. cdn.caymanchem.com [cdn.caymanchem.com]
 7. Discovery of Glycine Hydrazide Pore-occluding CFTR Inhibitors: Mechanism, Structure–Activity Analysis, and In Vivo Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
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